

Synthesis and Characterization of 2-Methylquinoline-8-sulfonyl Chloride: A Technical Whitepaper

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Compound of Interest

Compound Name:	2-Methylquinoline-8-sulfonyl chloride
CAS No.:	119373-30-7
Cat. No.:	B2974050

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Executive Summary

The quinoline scaffold is a privileged structure in medicinal chemistry, agrochemicals, and materials science. Specifically, **2-Methylquinoline-8-sulfonyl chloride** (CAS: 119373-30-7) serves as a critical electrophilic building block for the installation of sulfonamide linkages and the development of complex bioactive molecules[1]. Recent advancements have highlighted its role in synthesizing 1,2,4-oxadiazole derivatives (such as VU0935685), which act as selective inhibitors of SLACK (KNa1.1) potassium channels—a primary therapeutic target for Malignant Migrating Partial Seizures of Infancy (MMPSI)[2].

This whitepaper provides an in-depth, self-validating technical guide to the regioselective synthesis, isolation, and analytical characterization of **2-methylquinoline-8-sulfonyl chloride**, emphasizing the thermodynamic and kinetic principles that govern its production.

Chemical Profiling & Physicochemical Properties

Understanding the baseline physicochemical properties of the target compound is essential for designing effective extraction and purification workflows. Due to the highly reactive nature of the sulfonyl chloride moiety, the compound is sensitive to moisture and must be handled under inert conditions.

Table 1: Target Compound Profile

Property	Specification / Value
Chemical Name	2-Methylquinoline-8-sulfonyl chloride
Common Synonyms	2-Methyl-8-quinolinesulfonyl chloride[3]
CAS Registry Number	119373-30-7[4][5]
Molecular Formula	C ₁₀ H ₈ ClNO ₂ S[5]
Molecular Weight	241.69 g/mol [5]
Appearance	Off-white to pale yellow crystalline solid

| Storage Conditions | 2–8 °C, strictly anhydrous (Argon/N₂ atmosphere)[4] |

Mechanistic Pathways & Synthesis Strategy

The synthesis of **2-methylquinoline-8-sulfonyl chloride** relies on a two-phase sequence: regioselective sulfonation followed by chlorination. The critical challenge in this workflow is controlling the regioselectivity of the initial electrophilic aromatic substitution.

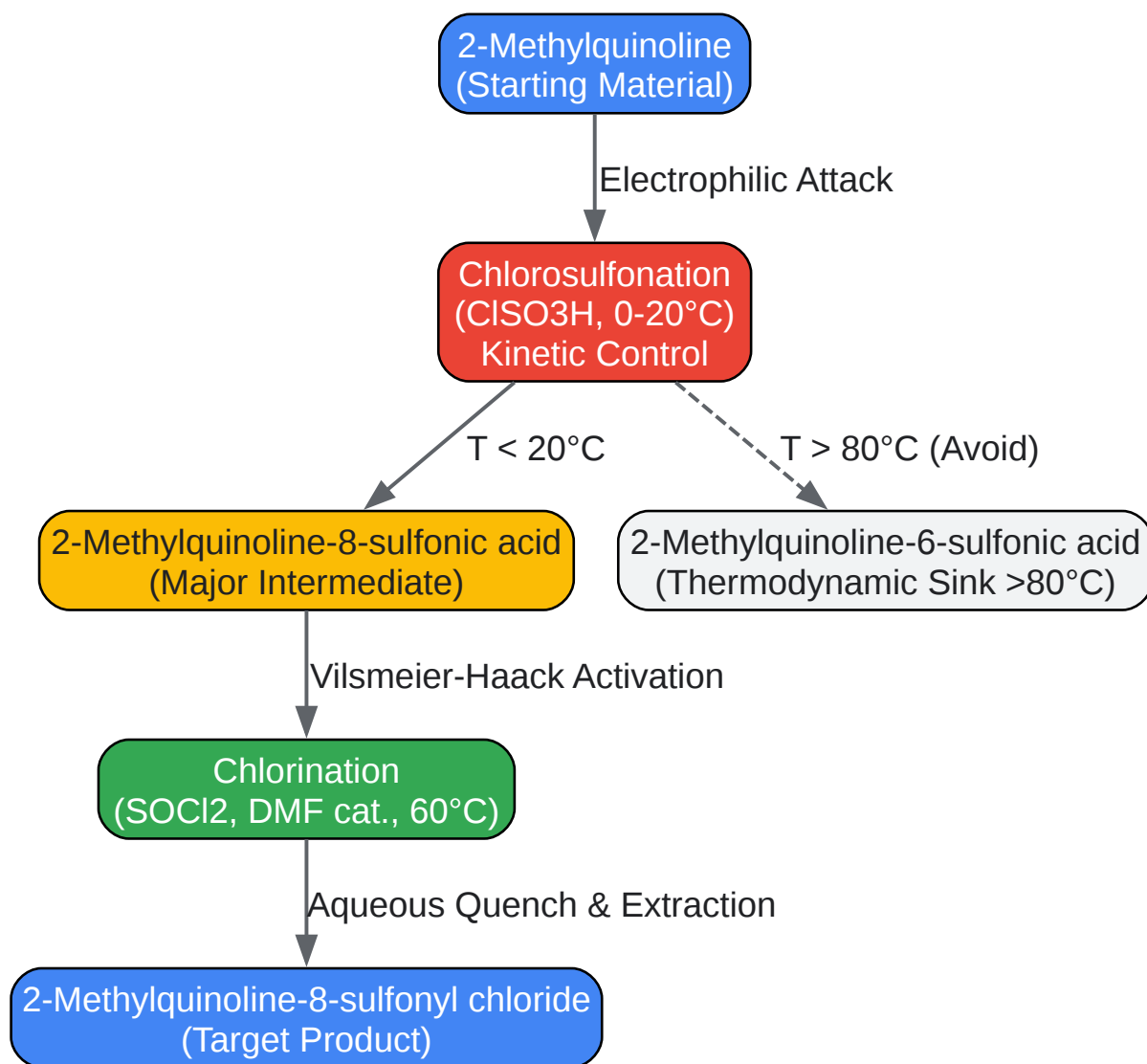
The Causality of Regioselectivity: Kinetic vs. Thermodynamic Control

The nitrogen atom in the quinoline ring deactivates the pyridine moiety, directing electrophilic attack (SO₃H⁺ or SO₂Cl⁺) to the carbocyclic ring (positions 5, 6, 7, and 8)[6].

- Kinetic Control (0–20 °C): At lower temperatures, the reaction is under kinetic control. The proximity of the 8-position to the heteroatom and the lower activation energy barrier favor the formation of the 8-sulfonic acid isomer[6][7].

- Thermodynamic Control ($>80\text{ }^{\circ}\text{C}$): If the reaction temperature exceeds $80\text{ }^{\circ}\text{C}$, the kinetically formed 8-isomer undergoes desulfonation and irreversible re-sulfonation at the sterically unhindered 6-position, yielding the thermodynamically stable 6-sulfonic acid[7].

Therefore, strict thermal regulation during the initial chlorosulfonation is the primary gatekeeper for achieving high yields of the 8-substituted precursor.



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Synthesis workflow of **2-Methylquinoline-8-sulfonyl chloride** via kinetic control.

Step-by-Step Experimental Protocol

As a self-validating system, this protocol incorporates in-process checks to ensure intermediate integrity before proceeding to the next phase.

Phase 1: Kinetically-Controlled Sulfonation

- **Apparatus Setup:** Equip a thoroughly dried 500 mL three-necked round-bottom flask with a magnetic stirrer, an internal thermometer, an addition funnel, and an argon inlet.
- **Reagent Loading:** Charge the flask with chlorosulfonic acid (ClSO_3H , 5.0 equivalents). Cool the flask in an ice-salt bath to internal temperature 0–5 °C.
- **Substrate Addition:** Dissolve 2-methylquinoline (1.0 equivalent) in a minimal amount of anhydrous dichloromethane (DCM). Add this solution dropwise via the addition funnel over 45 minutes.
 - **Causality Check:** The reaction is highly exothermic. The dropwise addition ensures the internal temperature does not exceed 15 °C, preventing the thermodynamic isomerization to the 6-sulfonic acid[6][7].
- **Maturation:** Remove the ice bath and allow the mixture to stir at exactly 20 °C for 12 hours.
- **In-Process Validation:** Quench a 0.1 mL aliquot in ice water and analyze via LC-MS. The presence of the $[\text{M}+\text{H}]^+$ peak corresponding to the sulfonic acid confirms completion.

Phase 2: Catalytic Chlorination

While chlorosulfonic acid can yield the sulfonyl chloride directly, the conversion is often incomplete. A secondary chlorination step ensures maximum yield[8].

- **Reagent Addition:** To the crude sulfonation mixture, cautiously add thionyl chloride (SOCl_2 , 3.0 equivalents) followed by a catalytic amount of anhydrous N,N-dimethylformamide (DMF, 0.1 equivalents).
 - **Causality Check:** Thionyl chloride alone reacts sluggishly with highly polar sulfonic acids. DMF reacts with SOCl_2 to generate the Vilsmeier-Haack intermediate (a highly electrophilic chloroiminium ion), which rapidly activates the sulfonate oxygen and drives the chloride substitution with high atom economy[8].

- Heating: Gradually heat the mixture to 60 °C for 4 hours.

Phase 3: Isolation and Purification

- Quenching: Cool the reaction mixture to 0 °C. Carefully pour the mixture onto 500 g of crushed ice under vigorous stirring.
 - Causality Check: Sulfonyl chlorides are prone to hydrolysis. Rapid quenching in excess ice minimizes localized heating and prevents the product from reverting to the sulfonic acid.
- Extraction: Immediately extract the aqueous suspension with cold DCM (3 × 200 mL). Wash the combined organic layers with cold brine (200 mL).
- Drying & Concentration: Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure at a temperature not exceeding 30 °C.
- Recrystallization: Recrystallize the crude off-white solid from anhydrous hexanes/ethyl acetate to yield pure **2-methylquinoline-8-sulfonyl chloride**.

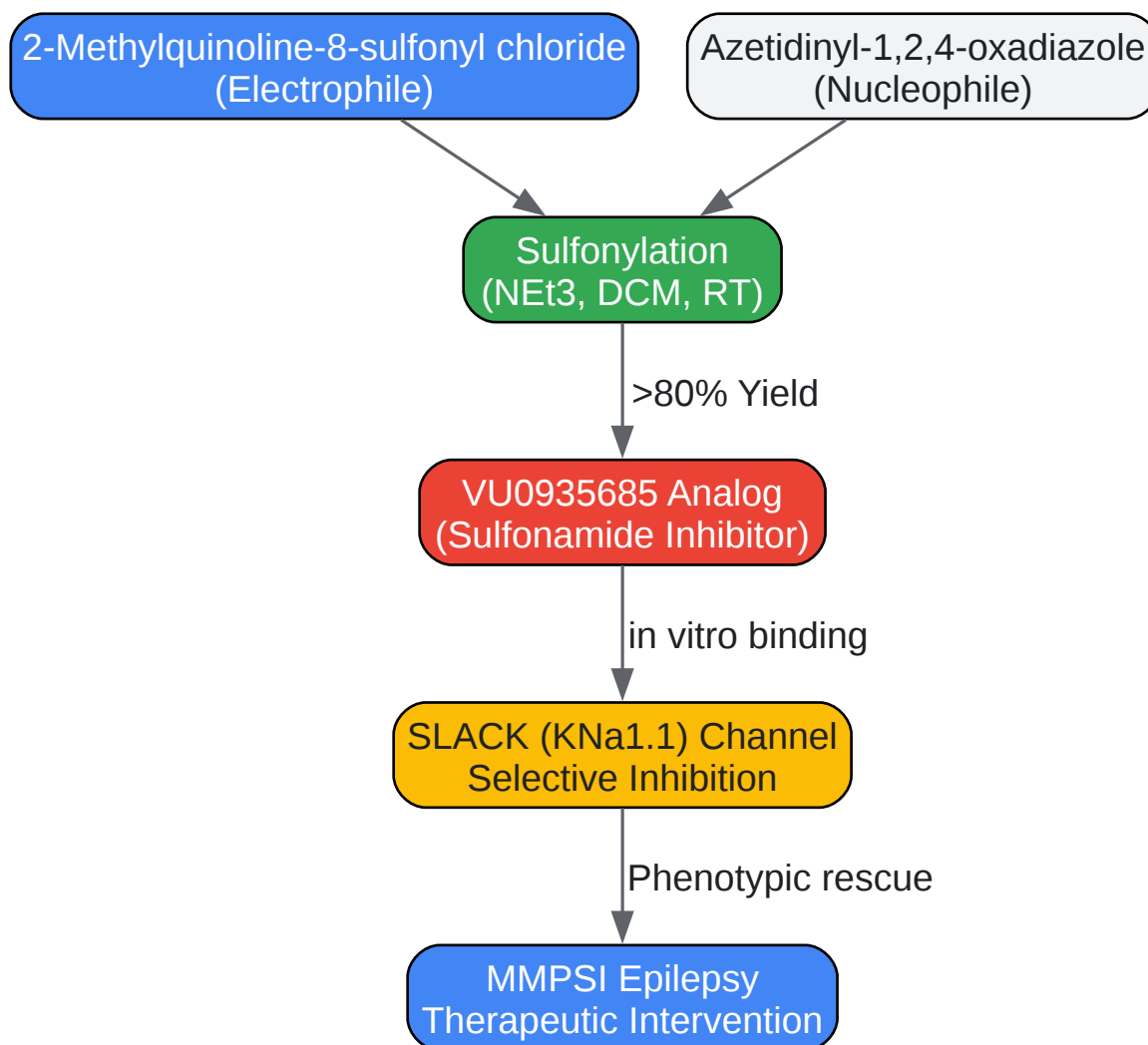
Analytical Characterization

Rigorous analytical characterization is required to confirm regiopurity (absence of the 6-isomer) and chemical integrity.

Table 2: Analytical Validation Parameters | Technique | Expected Signals / Observations | Diagnostic Significance | | :--- | :--- | :--- | | ¹H NMR (300 MHz, CDCl₃) | δ ~8.45 (dd, 1H, H-7), 8.15 (d, 1H, H-4), 8.05 (d, 1H, H-5), 7.65 (t, 1H, H-6), 7.40 (d, 1H, H-3), 2.90 (s, 3H, -CH₃) | The highly deshielded doublet of doublets at ~8.45 ppm confirms substitution at the 8-position adjacent to the electron-withdrawing sulfonyl group[2]. | | ¹³C NMR (75 MHz, CDCl₃) | 10 distinct carbon signals. Peak at ~25.0 ppm for the methyl group. | Confirms the carbon framework of the quinoline core. | | LC-MS (ESI+) | Direct MS of sulfonyl chlorides is difficult due to hydrolysis. Derivatize a sample with diethylamine prior to injection. Expected [M+H]⁺ for the sulfonamide derivative. | Confirms molecular weight and active electrophilic nature of the sulfonyl chloride. | | HPLC | Single sharp peak (UV 254 nm). | Validates >98% purity and absence of the 6-substituted isomer. |

Downstream Application Workflow

The primary utility of **2-methylquinoline-8-sulfonyl chloride** lies in its ability to rapidly form sulfonamides when reacted with primary or secondary amines. In modern drug discovery, this property is leveraged to synthesize 1,2,4-oxadiazole inhibitors (e.g., VU0935685) targeting SLACK channels to treat severe infantile epilepsy (MMPSI)[2].



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Application of 2-Methylquinoline-8-sulfonyl chloride in SLACK channel inhibitor design.

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